

Fura-2 Pentapotassium Salt: Application Notes and Protocols for Intracellular Calcium Measurement

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fura-2 is a ratiometric fluorescent indicator dye used for the quantification of intracellular calcium ([Ca²+]i). The pentapotassium salt form of Fura-2 is a membrane-impermeant version of the dye, making it a valuable tool for experiments where precise control over dye concentration is required and for cell types that are not amenable to loading with the more common acetoxymethyl (AM) ester form. This document provides detailed application notes and protocols for loading **Fura-2 pentapotassium** salt into cells and for the subsequent measurement of intracellular calcium.

Fura-2's ratiometric nature is a key advantage. It is excited at two different wavelengths (typically 340 nm and 380 nm), and the ratio of the fluorescence emission at 510 nm is directly proportional to the intracellular calcium concentration.[1] This ratiometric measurement minimizes issues such as uneven dye loading, photobleaching, and variations in cell thickness, leading to more accurate and reliable data.[2][3][4]

Chemical and Physical Properties

A summary of the key properties of Fura-2 pentapotassium salt is provided in the table below.



| Property | Value |
|----------------------------|---|
| Molecular Formula | C29H22K5N3O14 |
| Molecular Weight | 831.99 g/mol [1] |
| Excitation Wavelengths | 340 nm (Ca ²⁺ -bound) and 380 nm (Ca ²⁺ -free)[1] |
| Emission Wavelength | ~510 nm[1][5] |
| Dissociation Constant (Kd) | ~145 nM (at 22°C, pH 7.2)[5] |
| Appearance | Light yellow solid |
| Solubility | Soluble in aqueous buffers (pH > 6) |
| Storage | Store at -20°C, protected from light. Reconstituted solutions can be stored at 2-6°C, protected from light; do not freeze aqueous solutions. |

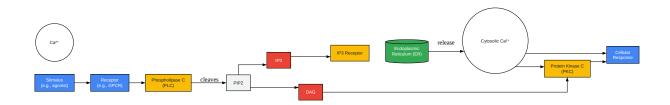
Loading Protocols for Fura-2 Pentapotassium Salt

As **Fura-2 pentapotassium** salt is membrane-impermeant, it must be introduced into cells using physical methods. The three primary methods are microinjection, patch pipette infusion, and scrape loading.[5] The choice of method depends on the cell type, experimental setup, and the specific research question.

Signaling Pathway of Intracellular Calcium

Intracellular calcium signaling is a complex process involving the release of Ca²⁺ from intracellular stores and influx from the extracellular space. Fura-2 allows for the monitoring of these changes in response to various stimuli.





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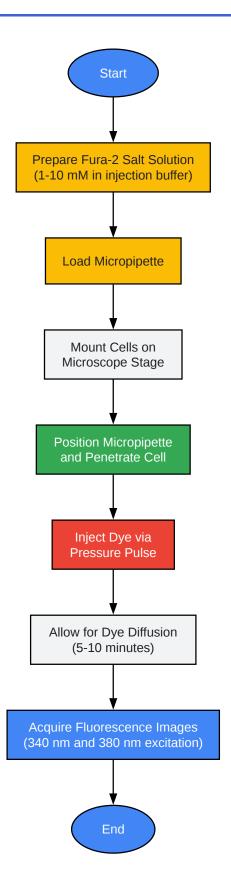
Caption: Intracellular calcium signaling pathway.

Microinjection

Microinjection is a precise method for delivering **Fura-2 pentapotassium** salt into single cells, making it ideal for experiments requiring accurate control of the intracellular dye concentration.

Experimental Workflow for Microinjection





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